

Introduction: The Strategic Importance of Halogenated Building Blocks in Modern Drug Discovery

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Compound of Interest

Compound Name: (2-Chloro-3-fluorophenyl)methanamine

Cat. No.: B1487660

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In the landscape of contemporary medicinal chemistry, the strategic incorporation of halogen atoms, particularly fluorine and chlorine, into molecular scaffolds is a cornerstone of rational drug design. These elements can profoundly influence a compound's metabolic stability, lipophilicity, binding affinity, and overall pharmacokinetic profile.^{[1][2]} **(2-Chloro-3-fluorophenyl)methanamine**, a disubstituted benzylamine derivative, represents a key chemical intermediate that offers a unique combination of these attributes. Its utility stems from the specific ortho- and meta-positioning of the chloro and fluoro groups on the phenyl ring, which provides chemists with a versatile platform for synthesizing novel and complex molecular entities. This guide provides an in-depth analysis of the commercial availability of **(2-Chloro-3-fluorophenyl)methanamine**, offering practical guidance for researchers, scientists, and drug development professionals on its procurement, quality assessment, and safe handling.

Physicochemical Properties and Specifications

(2-Chloro-3-fluorophenyl)methanamine, also known by its synonym 2-Chloro-3-fluorobenzylamine, is a crucial reagent for introducing the 2-chloro-3-fluorophenylmethyl moiety into target molecules. A clear understanding of its chemical and physical properties is essential for its effective use in synthesis and for ensuring laboratory safety.

Compound Identification:

- IUPAC Name: **(2-Chloro-3-fluorophenyl)methanamine**[\[3\]](#)
- CAS Number: 72235-54-2[\[4\]](#)
- Molecular Formula: C₇H₇ClFN[\[3\]](#)[\[4\]](#)
- Molecular Weight: 159.59 g/mol [\[4\]](#)[\[5\]](#)

Key Physicochemical Data:

| Property | Value | Source |
|--------------------|--|---------------------|
| Physical Form | Liquid | |
| Purity (Typical) | ≥95% - 97% | [6] |
| Storage Conditions | 2-8°C, Keep in dark place, sealed in dry, inert atmosphere | [4] |
| SMILES | <chem>NCC1=CC=CC(F)=C1Cl</chem> | [4] |
| InChI Key | DTNYGEBHHWVMBK-UHFFFAOYSA-N | [3] |

Commercial Availability and Supplier Landscape

(2-Chloro-3-fluorophenyl)methanamine is readily available from a variety of chemical suppliers who specialize in providing building blocks for research and development. The compound is typically offered in research quantities ranging from grams to kilograms. When selecting a supplier, it is crucial to consider factors beyond price, including stated purity, availability of analytical data (e.g., Certificate of Analysis), and lead times.

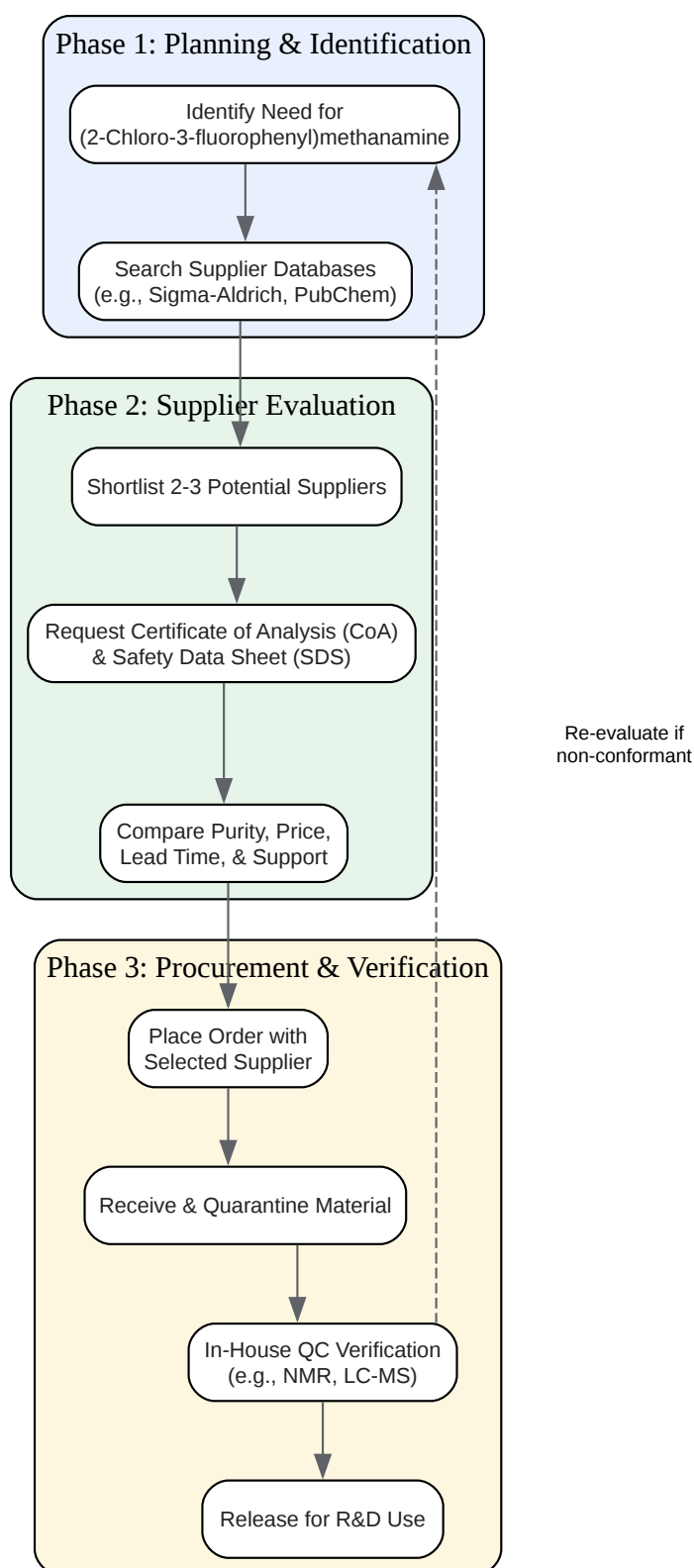
Table of Commercial Suppliers:

| Supplier | Product Name | CAS Number | Purity/Specification | Notes |
|-----------------------------|--------------------------------------|------------|--|--|
| Sigma-Aldrich (Distributor) | 2-Chloro-3-fluorobenzylamine | 72235-54-2 | Not specified; partner product | Distributes for Fluorochem. |
| BLD Pharm | (2-Chloro-3-fluorophenyl)methanamine | 72235-54-2 | Not specified; analytical data available | Offers NMR, HPLC, LC-MS, UPLC data.[4] |
| ChemShuttle | (3-chloro-2-fluorophenyl)methanamine | 72235-55-3 | 95% | *Note: ChemShuttle lists a different CAS and isomer. Researchers should verify the structure.[6] |
| PubChem Vendors | (2-chloro-3-fluorophenyl)methanamine | 72235-54-2 | Varies by vendor | PubChem provides an aggregated list of suppliers for this compound.[5] |

Note: It is critical for researchers to confirm the CAS number and isomeric identity of the product before purchase. For example, (3-Chloro-2-fluorophenyl)methanamine (CAS 72235-55-3) is a distinct isomer with different properties.[5][6]

Supplier Qualification and Quality Control Workflow

The integrity of research and development outcomes is directly linked to the quality of starting materials. A robust procurement process is therefore essential. The following workflow outlines key steps for qualifying suppliers and ensuring the quality of **(2-Chloro-3-fluorophenyl)methanamine**.



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Caption: Workflow for qualifying suppliers and ensuring the quality of chemical intermediates.

Expert Insight on Quality Control: For early-stage research, a supplier's Certificate of Analysis (CoA) confirming identity and a purity of >95% is often sufficient. However, for later-stage development, particularly when synthesizing compounds for preclinical or clinical studies, independent analytical verification is paramount. In-house testing via ^1H NMR and LC-MS should be performed to confirm the structure and assess the purity profile, identifying any potential impurities that could interfere with subsequent reactions or biological assays.

Handling, Storage, and Safety

(2-Chloro-3-fluorophenyl)methanamine is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.

Key Safety and Handling Protocols:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[7]
- Hazard Statements: This chemical is associated with significant hazards. It may be fatal if swallowed or in contact with skin and can cause severe skin burns and eye damage.[5][8]
- First Aid: In case of contact, immediately flush the affected area with plenty of water. If swallowed, do not induce vomiting and seek immediate medical attention.[7][8]
- Storage: Store containers tightly closed in a dry, cool, and well-ventilated place, typically between 2-8°C.[4] It should be stored under an inert atmosphere as it may be air-sensitive.[7]

Applications in Research and Drug Development

The unique electronic and steric properties conferred by the 2-chloro and 3-fluoro substituents make this building block valuable in the synthesis of pharmacologically active compounds. While specific applications of **(2-Chloro-3-fluorophenyl)methanamine** itself are proprietary or part of ongoing research, the utility of closely related chloro-fluoro benzylamines is well-documented.

For instance, the related isomer 4-Chloro-3-fluorobenzylamine is used to prepare inhibitors of DNA polymerase IIIC, an essential enzyme for bacterial replication in certain Gram-positive pathogens.[9] This highlights the potential of these scaffolds in developing novel antibacterial agents. Furthermore, such compounds are used in the synthesis of molecules that regulate the eIF2B pathway, which is implicated in a range of diseases including neurodegeneration and cancer.[9]

The presence of both chlorine and fluorine is a strategic choice in drug design. Chlorine can participate in halogen bonding and modulate lipophilicity, while the highly electronegative fluorine atom can alter the pKa of the amine group, enhance metabolic stability by blocking sites of oxidation, and improve binding affinity to target proteins.[1][2]

Conclusion

(2-Chloro-3-fluorophenyl)methanamine is a commercially accessible and valuable building block for researchers engaged in drug discovery and organic synthesis. Its procurement requires a diligent approach to supplier selection and quality verification to ensure the reliability of experimental results. By understanding its properties, adhering to strict safety protocols, and leveraging its unique chemical characteristics, scientists can effectively utilize this reagent to construct novel molecules with therapeutic potential.

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